

Navigating the Safe Disposal of VUF10166: A Comprehensive Guide

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Compound of Interest

Compound Name: VUF10166

Cat. No.: B141808

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **VUF10166**, a potent 5-HT_{3A} receptor antagonist. By adhering to these protocols, laboratories can minimize risks and maintain compliance with safety regulations.

Key Chemical and Safety Data for VUF10166

A thorough understanding of the chemical properties of **VUF10166** is the first step toward safe handling and disposal. This information, summarized in the table below, is critical for assessing potential hazards and determining the appropriate disposal pathway.

Property	Value	Source
Chemical Name	2-chloro-3-(4-methylpiperazin-1-yl)quinoxaline	[1]
CAS Number	155584-74-0	[1][2][3]
Molecular Formula	C13H15ClN4	[1][2][3]
Molecular Weight	262.74 g/mol	[1][2]
Physical Appearance	Solid	[1][3]
Solubility	Insoluble in H2O; ≥26.3 mg/mL in EtOH; ≥38.8 mg/mL in DMSO	[1]
Storage	Store at -20°C	[1][4]

Hazard Identification: While a specific hazard classification for **VUF10166** is not readily available in the provided search results, its chemical structure as a chlorinated organic compound suggests it should be handled as a potentially hazardous chemical. Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, lab coats, and safety glasses, should be employed at all times.

Step-by-Step Disposal Protocol for VUF10166

The following protocol outlines the necessary steps for the proper disposal of **VUF10166** waste, including pure compound, contaminated labware, and solutions.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **VUF10166** powder in a clearly labeled, sealed container.
 - Contaminated consumables such as weigh boats, pipette tips, and gloves should be placed in a designated hazardous waste bag.
- Liquid Waste:

- Solutions containing **VUF10166** should be collected in a dedicated, leak-proof, and chemically compatible waste container. Given its solubility in ethanol and DMSO, a high-density polyethylene (HDPE) or glass container is appropriate.
- Do not mix **VUF10166** waste with other incompatible chemical waste streams. As a halogenated organic compound, it should be segregated from non-halogenated organic waste.^[5]
- Contaminated Labware:
 - Glassware and other reusable lab equipment contaminated with **VUF10166** should be decontaminated before reuse or disposal.
 - Triple-rinse the glassware with a suitable solvent (e.g., ethanol) in which **VUF10166** is soluble.^[6] The rinsate must be collected and treated as hazardous liquid waste.
 - After decontamination, the glassware can be washed according to standard laboratory procedures.

2. Waste Labeling and Storage:

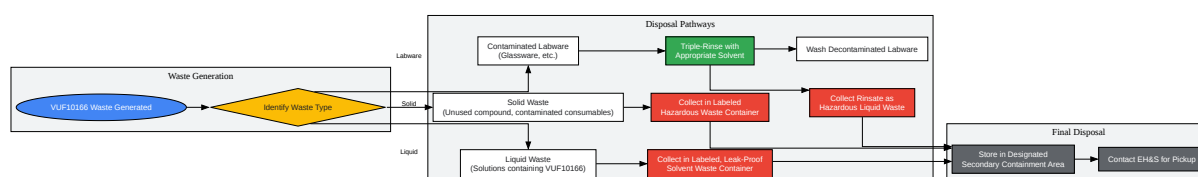
- All waste containers must be clearly and accurately labeled with the words "Hazardous Waste," the full chemical name "**VUF10166**," and the approximate concentration and quantity.^{[5][6]}
- Keep waste containers securely sealed except when adding waste.^{[5][6]}
- Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.

3. Disposal Arrangement:

- Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.^[5]
- Provide the EH&S department with accurate information about the waste composition.
- Never dispose of **VUF10166** down the drain or in the regular trash.^[5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **VUF10166** waste.



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Caption: **VUF10166** Disposal Workflow.

By implementing these procedures, laboratories can ensure the safe and responsible disposal of **VUF10166**, thereby protecting personnel and the environment. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines for any additional requirements.

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